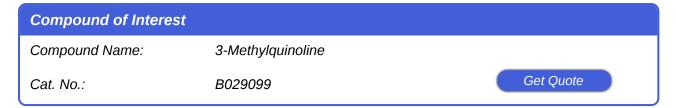


Solubility Profile of 3-Methylquinoline: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-methylquinoline** in common laboratory solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document outlines the known solubility parameters, provides detailed experimental protocols for determining solubility, and presents a logical workflow for solubility assessment.

Understanding the Solubility of 3-Methylquinoline

3-Methylquinoline is a heterocyclic aromatic compound. Its structure, featuring a quinoline core with a methyl group, suggests a generally low solubility in polar solvents like water and better solubility in organic solvents. The methyl group slightly increases its lipophilicity compared to its parent compound, quinoline.

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **3-methylquinoline** in a range of common organic solvents is not extensively reported. However, some data and qualitative descriptors are available.



Solvent	Chemical Formula	Temperature (°C)	Solubility
Water	H ₂ O	20	919 mg/L (for its isomer, 3-Methylisoquinoline)[1]
Water	H ₂ O	Not Specified	Sparingly soluble to insoluble[2]
Acetonitrile	CH₃CN	Not Specified	Slightly soluble[3]
Chloroform	CHCl₃	Not Specified	Slightly soluble[3]

Note: The quantitative data for water is for the isomer 3-methylisoquinoline and should be considered as an estimate for **3-methylquinoline**. The parent compound, quinoline, is described as soluble in ethanol, ether, and acetone.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following established experimental methodologies can be employed. These protocols are standard for determining the solubility of organic compounds.

Method 1: Shake-Flask Method (Thermodynamic Equilibrium Solubility)

This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Methodology:

- Preparation of Saturated Solution: Add an excess amount of 3-methylquinoline to a series
 of vials, each containing a known volume of the desired solvent (e.g., water, ethanol,
 DMSO).
- Equilibration: Seal the vials to prevent solvent evaporation. Place the vials in a constant temperature shaker bath (e.g., 25 °C or 37 °C) and agitate for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.



- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the equilibration temperature) syringe. Immediately filter the solution through a sub-micron filter (e.g., 0.22 μm) to remove any undissolved particles.
- Quantification: Dilute the filtered, saturated solution with a suitable solvent. Quantify the
 concentration of 3-methylquinoline in the diluted sample using a validated analytical
 method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a
 calibrated UV-Vis spectrophotometer.
- Calculation: Calculate the solubility from the concentration of the quantified sample, taking into account the dilution factor.

Method 2: Gravimetric Method

This is a simpler, though potentially less precise, method for determining solubility.

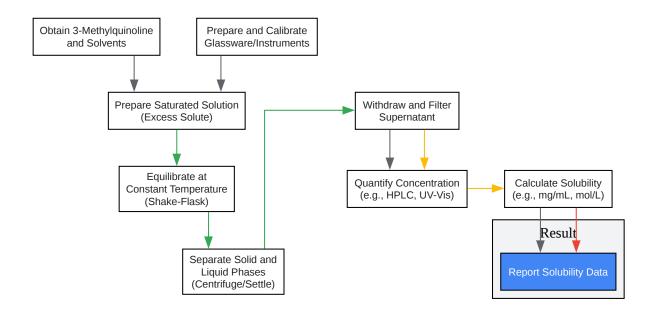
Methodology:

- Preparation of Saturated Solution: Prepare a saturated solution and achieve equilibrium as described in the Shake-Flask Method (steps 1-3).
- Sample Withdrawal: Pipette a precise volume of the clear, saturated supernatant into a preweighed evaporating dish.
- Solvent Evaporation: Carefully evaporate the solvent in a fume hood or under a gentle stream of an inert gas like nitrogen.
- Weighing: Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it again. The difference between the final and initial weights of the dish corresponds to the mass of the dissolved 3-methylquinoline.
- Calculation: Calculate the solubility and express it in units such as g/L or mg/mL.



Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for determining the solubility of a compound like **3-methylquinoline** in a laboratory setting.



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Caption: Workflow for experimental solubility determination.

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